

Stability of Samotolisib stock solutions and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samotolisib

Cat. No.: B612162

[Get Quote](#)

Samotolisib Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Samotolisib** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Samotolisib** stock solutions?

A1: The most commonly recommended solvent for preparing **Samotolisib** stock solutions for in vitro use is Dimethyl Sulfoxide (DMSO).^{[1][2]} Ethanol can also be used.^[2] For in vivo applications, stock solutions are typically prepared in DMSO and then further diluted in aqueous solutions containing agents like PEG300, Tween-80, or saline.^{[1][3]}

Q2: What is the maximum achievable concentration of **Samotolisib** in DMSO?

A2: **Samotolisib** can be dissolved in DMSO at concentrations ranging from 50 mg/mL (123.01 mM) to 81 mg/mL (199.27 mM).^{[1][2][3]} It is often recommended to use fresh, moisture-free DMSO as its water content can reduce the solubility of the compound.^[3] Sonication may be required to achieve complete dissolution at higher concentrations.^{[1][2]}

Q3: How should I store the solid (powder) form of **Samotolisib**?

A3: The solid form of **Samotolisib** is stable for extended periods when stored under the correct conditions. For long-term storage, it is recommended to keep the powder at -20°C, which should maintain its stability for up to 3 years.^{[1][2]} Storage at 4°C is suitable for shorter periods, typically up to 2 years.^[1]

Q4: What are the recommended storage conditions for **Samotolisib** stock solutions?

A4: Once dissolved, it is crucial to store **Samotolisib** stock solutions at low temperatures to maintain their stability. For long-term storage, aliquoting the stock solution into single-use vials and storing them at -80°C is recommended, which can preserve stability for up to 2 years.^{[1][4]} For shorter-term storage, -20°C is acceptable for up to one year.^{[1][4]} It is advisable to avoid repeated freeze-thaw cycles.^{[3][4]}

Q5: Is it necessary to use the prepared stock solution immediately?

A5: For optimal results, especially for in vivo experiments, it is recommended to use freshly prepared working solutions on the same day.^[4] If immediate use is not possible, proper storage as described above is critical to ensure the integrity of the compound.

Troubleshooting Guide

Issue: My **Samotolisib** is not fully dissolving in the solvent.

- Possible Cause: The concentration may be too high, or the solvent may have absorbed moisture.
- Solution:
 - Try vortexing the solution for a longer period.
 - Use sonication to aid dissolution.^[2]
 - Gently warm the solution to 37°C or 45°C.^[2] Pre-warming both the stock solution and the diluent can help prevent precipitation when making dilutions.^[2]
 - Ensure you are using fresh, anhydrous DMSO, as moisture can negatively impact solubility.^[3]

Issue: I observed precipitation in my cell culture media after adding the **Samotolisib** stock solution.

- Possible Cause: The final concentration of DMSO in the media may be too high, or the compound has limited solubility in the aqueous environment of the media.
- Solution:
 - Minimize the volume of the DMSO stock solution added to the culture media. A final DMSO concentration of 0.1% to 0.5% is generally well-tolerated by most cell lines.
 - Perform serial dilutions of your stock solution in an intermediate solvent before the final dilution into the aqueous media.[\[2\]](#)
 - Ensure the media is at 37°C before adding the compound and mix thoroughly immediately after addition.

Data Summary

Samotolisib Stability and Storage Conditions

| Form | Storage Temperature | Duration | Source(s) |
|-------------------------|---------------------|---|---|
| Powder | -20°C | 3 years | [1] [2] |
| 4°C | 2 years | [1] | |
| In Solvent (e.g., DMSO) | -80°C | 2 years | [1] [4] |
| -20°C | 1 year | [1] [4] | |

Samotolisib Solubility

| Solvent | Concentration | Notes | Source(s) |
|----------------------|--------------------------------|----------------------------|---|
| DMSO | 50 mg/mL (123.01 mM) | Sonication may be needed. | [1] [2] |
| 81 mg/mL (199.27 mM) | Use fresh, moisture-free DMSO. | [3] | |
| Ethanol | 57 mg/mL (140.23 mM) | Sonication is recommended. | [2] |

Experimental Protocols

Protocol for Preparation of a 10 mM Samotolisib Stock Solution in DMSO

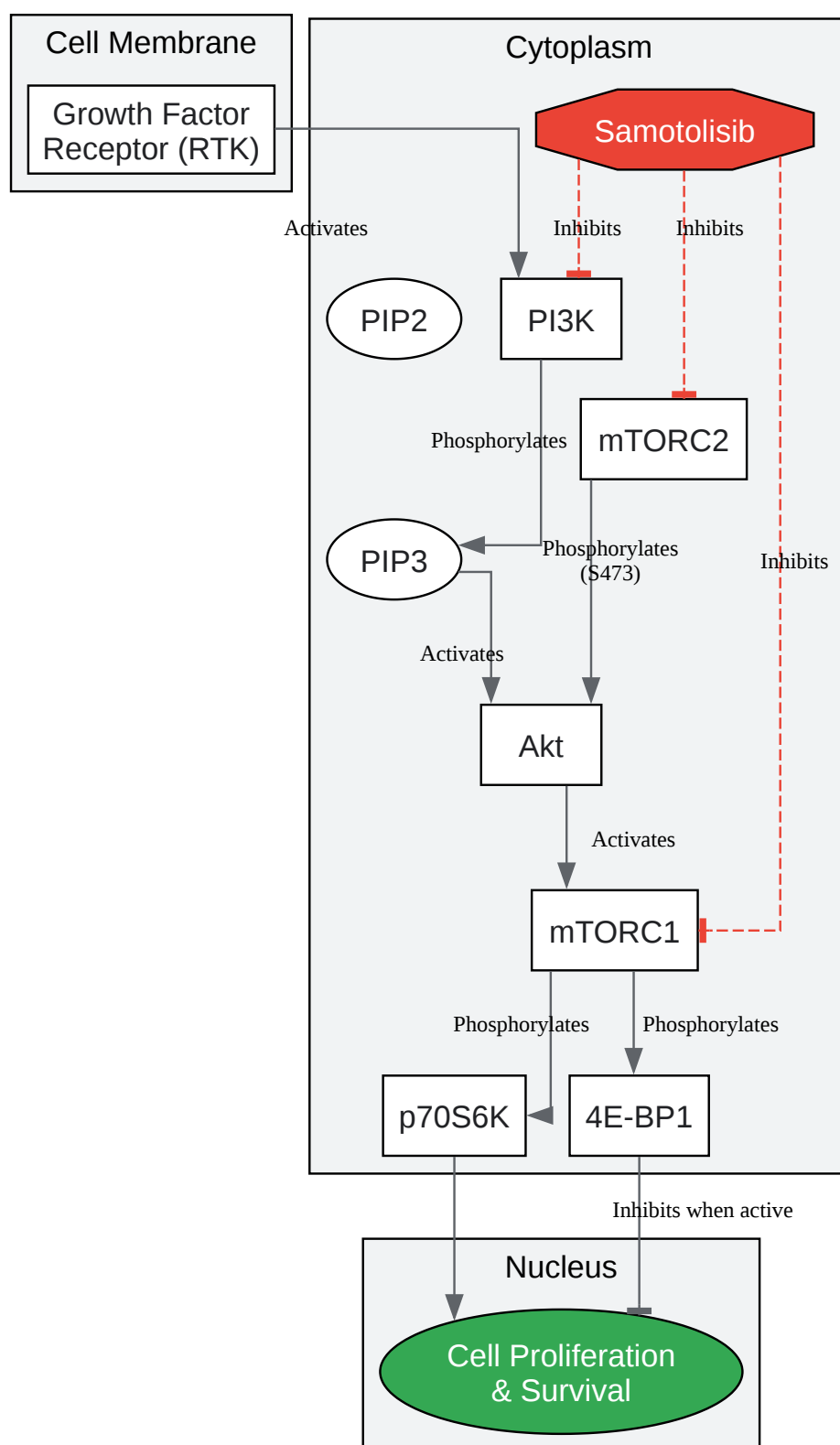
- Materials:
 - Samotolisib** powder (Molecular Weight: 406.48 g/mol)[\[1\]](#)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipette
- Procedure:
 - Allow the **Samotolisib** powder vial to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.
 - Weigh out the desired amount of **Samotolisib** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.06 mg of **Samotolisib**.
 - Add the appropriate volume of DMSO to the powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use a sonicator bath for a few minutes to aid dissolution.

5. Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
6. Label the vials clearly with the compound name, concentration, solvent, and date of preparation.
7. Store the aliquots at -80°C for long-term storage or -20°C for shorter-term use.

Visualizations

Samotolisib's Mechanism of Action: Inhibition of the PI3K/Akt/mTOR Pathway

Samotolisib is a potent inhibitor of the PI3K/Akt/mTOR signaling pathway, which is crucial for cell proliferation, survival, and growth.^{[5][6][7]} By inhibiting PI3K and mTOR, **Samotolisib** blocks the phosphorylation of key downstream effectors.^{[1][3][8]}

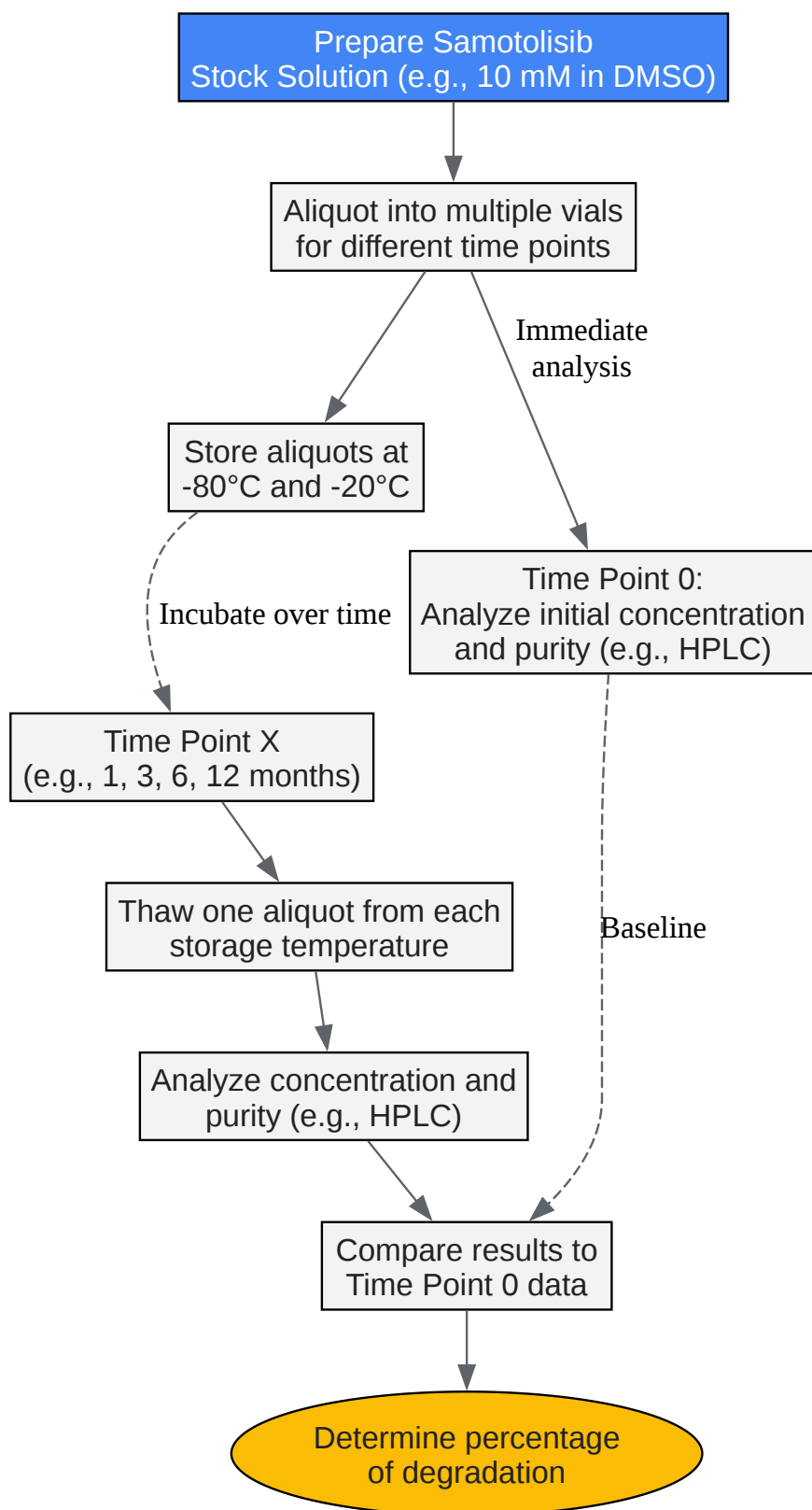


[Click to download full resolution via product page](#)

Caption: PI3K/Akt/mTOR signaling pathway and **Samotolisib** inhibition points.

Experimental Workflow for Assessing Stock Solution Stability

This workflow outlines a general procedure for determining the stability of a prepared **Samotolisib** stock solution over time.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing the stability of **Samotolisib** stock solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Samotolisib | mTOR | Autophagy | PI3K | DNA-PK | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. samotolisib - My Cancer Genome [mycancergenome.org]
- 6. researchgate.net [researchgate.net]
- 7. PI3K and mTOR signaling pathways in cancer: new data on targeted therapies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Stability of Samotolisib stock solutions and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612162#stability-of-samotolisib-stock-solutions-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com